

Application Notes and Protocols for Apiezon N Grease in Vacuum Systems

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Compound of Interest

Compound Name: Apiezon N

Cat. No.: B1172494

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for the effective use of **Apiezon N** grease in sealing and thermal management of vacuum systems. The information is tailored for professionals in research, scientific, and drug development fields where high-vacuum integrity and precise temperature control are critical.

Introduction to Apiezon N Grease

Apiezon N is a silicone-free and halogen-free hydrocarbon grease renowned for its exceptional performance in cryogenic and high-vacuum applications.^{[1][2]} Its unique formulation provides excellent sealing properties, thermal conductivity at low temperatures, and resistance to the common issues of "creep" and "carry over" associated with silicone-based greases.^{[1][2][3]} This makes it an ideal choice for sensitive experiments and processes where contamination can compromise results.^{[3][4]}

Key Features and Benefits:

- **Wide Temperature Range:** Suitable for use from cryogenic temperatures (-273°C) up to +30°C.^{[1][2]}
- **Low Vapor Pressure:** Exhibits a very low vapor pressure of 6×10^{-10} Torr at 20°C, making it ideal for high vacuum applications.^{[1][2]}

- **Craze-Free Performance:** Specially formulated to resist cracking and crazing at cryogenic temperatures, ensuring a reliable seal during thermal cycling.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- **Excellent Thermal Contact:** Improves thermal transfer between surfaces, which is critical for cooling samples and sensors in cryostats.[\[3\]](#)[\[5\]](#)[\[6\]](#)
- **Vibration Damping:** A special additive gives the grease a tenacious, rubbery consistency that helps absorb vibrations, protecting fragile glass-to-glass joints.[\[1\]](#)[\[4\]](#)[\[5\]](#)
- **"Gettering" Action:** The complex hydrocarbon structure has a powerful "gettering" action, absorbing greasy and chemical impurities from metal and glass surfaces.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[7\]](#)

Quantitative Data

The physical and thermal properties of **Apiezon N** grease are summarized in the table below for easy reference and comparison.

Property	Value	Notes
Vapor Pressure	6×10^{-10} Torr at 20°C	Vapor pressure decreases significantly at lower temperatures, making it suitable for high and ultra-high vacuum at cryogenic levels.[1][2][6]
Temperature Range	-273°C to +30°C	Ideal for cryogenic applications. It is not recommended for use as a lubricant at cryogenic temperatures.[1][4][8]
Thermal Conductivity	0.194 W/m°C at 20°C 0.095 W/m°C at -269°C	Provides effective thermal coupling for samples and sensors at low temperatures.[6]
Melting Point	42°C to 52°C	The grease will liquefy above this temperature but will return to its normal state upon cooling.[2]
Specific Gravity	0.911 g/cc at 20°C	
Outgassing (ASTM E595)	TML: <1% CVCM: <0.1%	Low outgassing characteristics are crucial for maintaining vacuum purity and preventing surface contamination.[6][7]
Radiation Resistance	Not Recommended	Unlike Apiezon L and M greases, Apiezon N is not recommended for applications with significant radiation exposure.[4][6][7]

Experimental Protocols

This protocol outlines the steps for creating a leak-tight seal on ground glass joints, commonly found in vacuum manifolds and Schlenk lines.

Materials:

- **Apiezon N** grease
- Lint-free cloths
- Appropriate solvent (e.g., toluene, xylene, or limonene)[\[1\]](#)[\[9\]](#)[\[10\]](#)
- Glassware with ground glass joints

Procedure:

- **Surface Preparation:** Thoroughly clean the male and female ground glass joints with a suitable solvent to remove any old grease, chemical residues, and particulates. Dry the surfaces completely using a lint-free cloth.
- **Grease Application:** Apply a small, even band of **Apiezon N** grease around the upper part of the male joint. Avoid applying an excessive amount, as this can lead to contamination of the internal system.
- **Assembling the Joint:** Insert the male joint into the female joint and rotate them together to spread the grease evenly, creating a transparent, uniform seal. A properly greased joint will appear clear, without any striations or bubbles.
- **Verification:** Ensure a continuous band of grease is visible around the joint. If necessary, gently warm the joint to help distribute the grease more evenly.
- **Cleanup:** Wipe away any excess grease from the exterior of the joint with a lint-free cloth.

This protocol describes the use of **Apiezon N** grease to ensure good thermal contact for sensors and samples in cryogenic environments.[\[3\]](#)[\[5\]](#)[\[6\]](#)

Materials:

- **Apiezon N** grease

- Sensor or sample to be mounted
- Mounting surface (e.g., cold finger of a cryostat)
- Spatula or clean applicator tool
- Lint-free cloths
- Solvent for cleaning

Procedure:

- **Surface Preparation:** Clean both the mounting surface and the base of the sensor/sample to ensure they are free of contaminants.
- **Grease Application:** Apply a thin, uniform layer of **Apiezon N** grease to the base of the sensor or sample. The goal is to fill any microscopic voids between the two surfaces to maximize thermal contact.[\[2\]](#)[\[3\]](#)[\[6\]](#)
- **Mounting:** Press the sensor or sample firmly onto the mounting surface. A small amount of grease should be extruded from the edges, indicating good coverage.
- **Securing:** If applicable, secure the sensor or sample in place using clamps or screws. The grease will help to hold the component in place and provide vibration damping.[\[1\]](#)
- **Cleanup:** Carefully remove any excess grease from around the mounted component.

Proper removal of **Apiezon N** grease is essential to prevent contamination in subsequent experiments.

Materials:

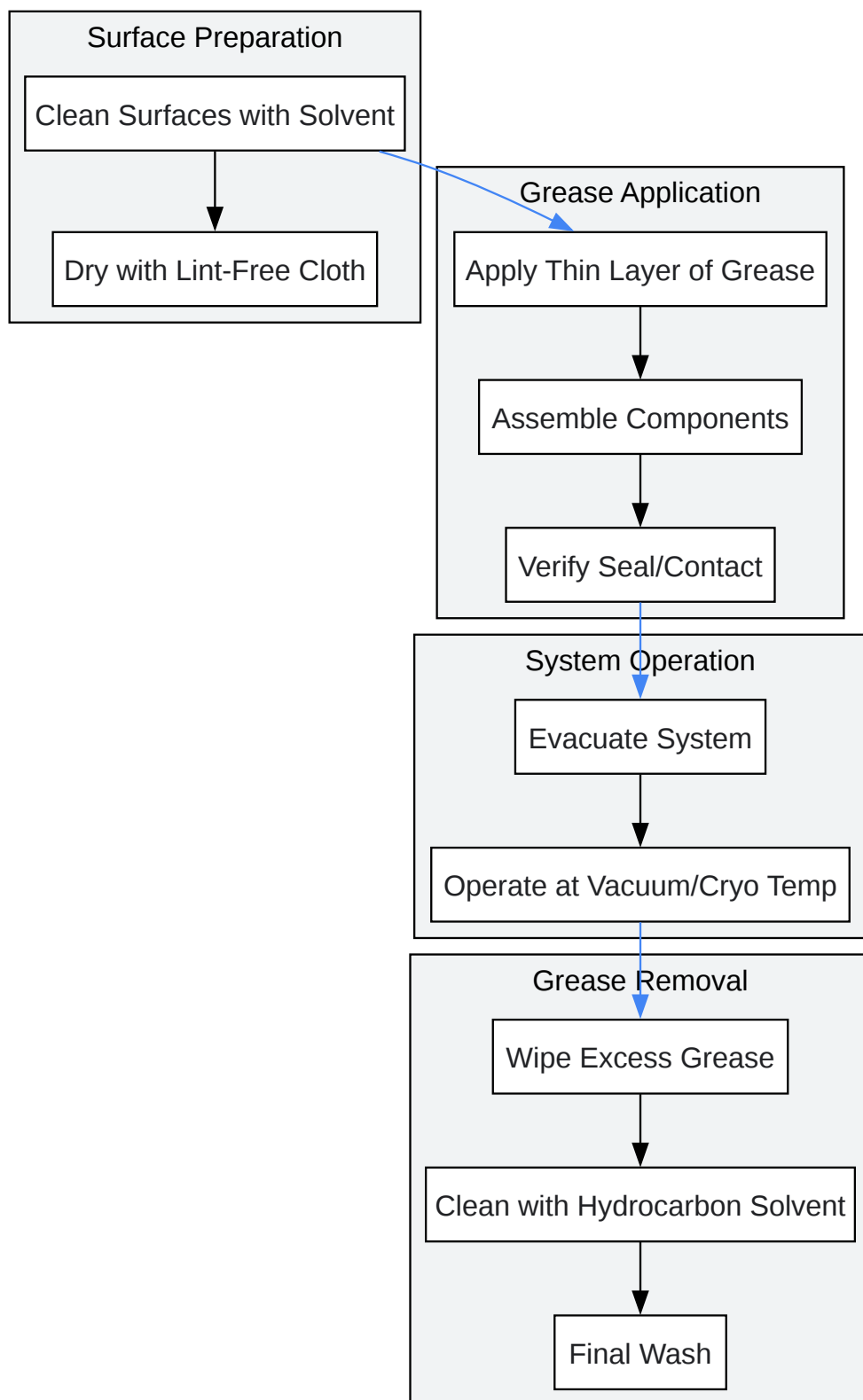
- Lint-free cloths
- Aromatic hydrocarbon solvent (e.g., toluene, xylene) or an environmentally friendly alternative like limonene.[\[1\]](#)[\[9\]](#)[\[10\]](#)
- Warm soapy water

Procedure:

- Initial Wipe: Use a clean, lint-free cloth to wipe away the bulk of the grease from the surfaces.[\[1\]](#)[\[9\]](#)[\[10\]](#)
- Solvent Wash: For residual grease, moisten a lint-free cloth with a hydrocarbon solvent and wipe the surfaces. This will dissolve the remaining grease.[\[1\]](#)[\[9\]](#)[\[10\]](#) Note that alcohols (e.g., ethanol, IPA) and ketones (e.g., acetone) are not effective for removing Apiezon hydrocarbon greases.[\[1\]](#)[\[9\]](#)[\[10\]](#)
- Final Clean: For a final cleaning step, the surfaces can be washed with warm soapy water followed by a rinse with deionized water and thorough drying.[\[1\]](#)

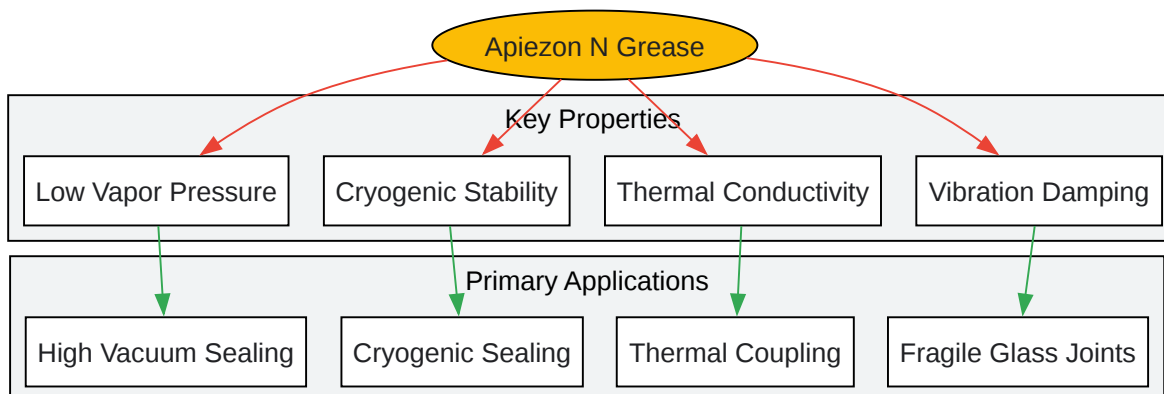
Diagrams

The following diagrams illustrate key workflows and relationships relevant to the use of **Apiezon N** grease.



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Caption: Workflow for using **Apiezon N** grease.



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Caption: Properties and applications of **Apiezon N**.

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